

A Technical Guide to Dioctyl Phthalate-d4 Analytical Standard: Sourcing and Application

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Compound of Interest

Compound Name: *Dioctyl phthalate-d4*

Cat. No.: *B122005*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial suppliers, specifications, and analytical applications of **Dioctyl phthalate-d4** (DNOP-d4) as an analytical standard. This deuterated internal standard is crucial for the accurate quantification of dioctyl phthalate and other phthalates in various matrices by compensating for sample preparation losses and instrumental variability.

Commercial Suppliers and Specifications

Several reputable chemical suppliers offer **Dioctyl phthalate-d4** analytical standard. The table below summarizes the key specifications from prominent vendors to facilitate comparison and selection.

Supplier	Product Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Chemical Purity	Isotopic Purity (atom % D)	Format
Sigma-Aldrich (Millipore Sigma)	34193 / 48887	93952-13-7	$C_6D_4[CO_2CH_2(CH_2)_6CH_3]_2$	394.58	≥99% (CP)	98	Neat
LGC Standards	TRC-D481752	93952-13-7	$C_{24}H_{34}D_4O_4$	394.58	>95% (HPLC) [1]	Not Specified	Neat
Cambridge Isotope Laboratories, Inc.	DLM-1630	93952-13-7	$C_6D_4(COO(CH_2)_3CH_3)_2$	394.58	98% [2]	Not Specified	Neat / Solution [2] [3]
MedChemExpress	HY-W013755S	93952-13-7	$C_{24}H_{34}D_4O_4$	394.58	99.0%	Not Specified	Neat

Experimental Protocol: Quantification of Phthalates in a Polymer Matrix using GC-MS

The following is a representative experimental protocol for the quantification of dioctyl phthalate in a polymer matrix, such as polyvinyl chloride (PVC), using gas chromatography-mass spectrometry (GC-MS) with **Dioctyl phthalate-d4** as an internal standard. This method is adapted from established analytical procedures for phthalate analysis. [4] [5]

Materials and Reagents

- Solvents: Dichloromethane (DCM), Hexane, Acetone (Pesticide residue grade or equivalent)
- Internal Standard (IS) Stock Solution: Prepare a 1000 µg/mL stock solution of **Dioctyl phthalate-d4** in hexane.

- Calibration Standards: Prepare a series of calibration standards containing the target phthalate(s) at concentrations ranging from 0.1 to 50 µg/mL in hexane. Spike each calibration standard with the **Diethyl phthalate-d4** internal standard to a final concentration of 10 µg/mL.
- Sample: Polymer material to be analyzed.

Sample Preparation: Solvent Extraction

- Sample Comminution: Reduce the polymer sample to a fine powder or small pieces to maximize the surface area for extraction.
- Weighing: Accurately weigh approximately 1 gram of the comminuted polymer sample into a glass centrifuge tube.
- Internal Standard Spiking: Add a known volume of the **Diethyl phthalate-d4** internal standard stock solution to the sample.
- Extraction: Add 10 mL of a 1:1 (v/v) mixture of hexane and acetone to the tube.
- Sonication: Sonicate the mixture for 30 minutes in a water bath to facilitate the extraction of phthalates from the polymer matrix.
- Centrifugation: Centrifuge the sample at 3000 rpm for 10 minutes to separate the polymer residue from the solvent extract.
- Collection: Carefully transfer the supernatant (solvent extract) to a clean glass vial for GC-MS analysis.

GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 8890 GC or equivalent.
- Mass Spectrometer: Agilent 5977C MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
- Injector: Splitless mode at 280°C.

- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute.
 - Ramp 1: 10°C/minute to 220°C, hold for 2 minutes.
 - Ramp 2: 5°C/minute to 300°C, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Mass Spectrometer Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Acquisition Mode: Selected Ion Monitoring (SIM).

Selected Ion Monitoring (SIM) Parameters

Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Diethyl phthalate (DNOP)	149	167	279
Diethyl phthalate-d4 (DNOP-d4)	153	171	283

Data Analysis and Quantification

- Calibration Curve: Generate a calibration curve by plotting the ratio of the peak area of the target phthalate to the peak area of the **Diethyl phthalate-d4** internal standard against the concentration of the target phthalate in the calibration standards.
- Quantification: Determine the concentration of the target phthalate in the sample extract by calculating its peak area ratio to the internal standard and interpolating from the calibration curve.

- Final Calculation: Calculate the final concentration of the phthalate in the original polymer sample, taking into account the initial sample weight and the volume of extraction solvent used.

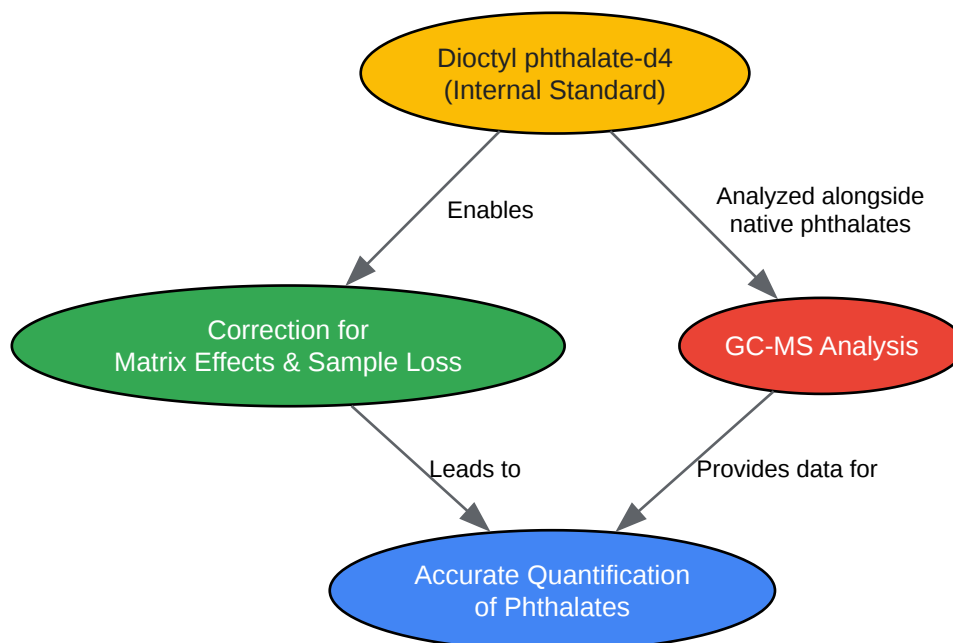
Visualizing the Analytical Workflow

The following diagrams illustrate the key stages of the analytical process described above.



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Caption: Experimental workflow for phthalate analysis.



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Caption: Role of **Diethyl phthalate-d4** in accurate analysis.

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